

An In-depth Technical Guide to the Chemical Structure of Lactosazone

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Compound of Interest

Compound Name: *Lactosazone*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Lactosazone**, a derivative of lactose. The information is presented to support research and development activities in the fields of carbohydrate chemistry and drug development.

Chemical Structure and Identification

Lactosazone is a carbohydrate derivative formed from the reaction of lactose with an excess of phenylhydrazine.[1] This reaction results in the formation of a bis(phenylhydrazone) at the C1 and C2 positions of the glucose moiety of lactose.[2] The systematic IUPAC name for **Lactosazone** is (2R,3R,4S,5R,6S)-2-(hydroxymethyl)-6-[(2R,3S,4R)-1,2,4-trihydroxy-5,6-bis(phenylhydrazinylidene)hexan-3-yl]oxyoxane-3,4,5-triol.[3]

The key structural identifiers for **Lactosazone** are summarized in the table below.

Identifier	Value
Molecular Formula	C24H32N4O9[3][4][5][6]
Molecular Weight	520.53 g/mol [3][5]
IUPAC Name	(2R,3R,4S,5R,6S)-2-(hydroxymethyl)-6- [(2R,3S,4R)-1,2,4-trihydroxy-5,6- bis(phenylhydrazinylidene)hexan-3-yl]oxyoxane- 3,4,5-triol[3]
CAS Number	4746-17-2[3][4][5]
SMILES	<chem>C1=CC=C(C=C1)NN=CC(=NNC2=CC=CC=C2) C(C(C(CO)O)OC3C(C(C(C(O3)CO)O)O)O)O</chem> [3] [4]
InChI	InChI=1S/C24H32N4O9/c29-12-17(31)23(37- 24-22(35)21(34)20(33)18(13-30)36- 24)19(32)16(28-27-15-9-5-2-6-10-15)11-25-26- 14-7-3-1-4-8-14/h1-11,17-24,26-27,29-35H,12- 13H2/t17-,18-,19-,20+,21+,22-,23-,24+/m1/s1[3]
InChIKey	LWAPQFZLIABRHT-DJQWLELRSA-N[3]

Physicochemical Properties

Lactosazone is a yellow, crystalline solid.[1][3] Its physical and chemical properties are crucial for its handling, characterization, and application in various experimental settings.

Property	Value
Appearance	Yellow Solid[3]
Melting Point	192 °C[3]
Boiling Point	843.8±75.0 °C at 760 mmHg[3]
Density	1.50±0.1 g/cm3 [3]
Solubility	Soluble in DMSO (Slightly), Methanol (Slightly) [3]

The characteristic shape of **Lactosazone** crystals is described as "powder puff-shaped".^{[1][7]}

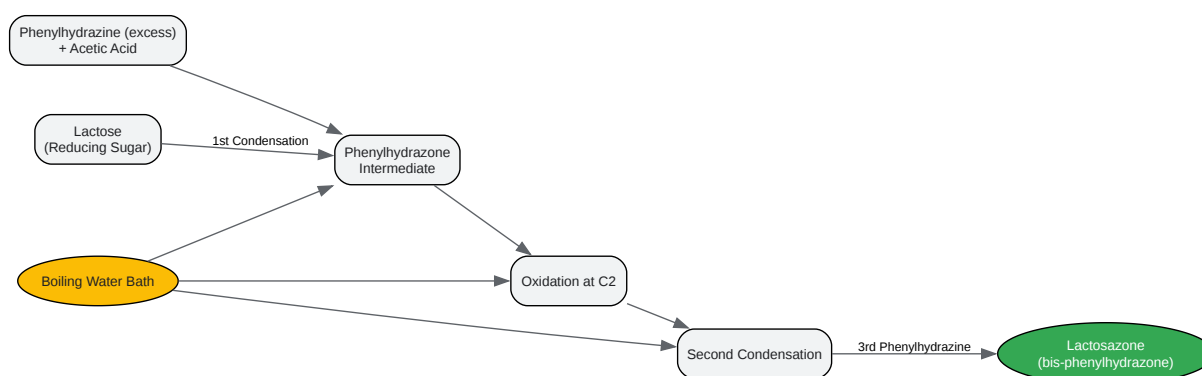
Formation of Lactosazone

Lactosazone is formed through the osazone formation reaction, a classic test for reducing sugars developed by Emil Fischer.^{[1][2]} This reaction involves the condensation of lactose with three equivalents of phenylhydrazine.^[8] The reaction occurs at the aldehyde group (C1) and the adjacent hydroxyl group (C2) of the glucose unit within the lactose molecule.^[2]

The overall reaction can be summarized as follows: Lactose + 3 Phenylhydrazine → **Lactosazone** + Aniline + Ammonia + 2 H₂O

The mechanism of osazone formation is complex and has been the subject of study, with proposed mechanisms by Fischer and Weygand.^{[9][10]} The Weygand mechanism, which involves an Amadori rearrangement, is generally more accepted.^[10]

A simplified logical workflow for the formation of **Lactosazone** is depicted below.



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Logical workflow for the formation of **Lactosazone**.

Experimental Protocol for Lactosazone Synthesis (Osazone Test)

The following protocol is a standard method for the preparation of **Lactosazone** in a laboratory setting.^[7]^[8]

Materials:

- Lactose solution
- Osazone mixture (1 part phenylhydrazine hydrochloride and 2 parts sodium acetate by weight)
- Glacial acetic acid^[8]
- Test tubes
- Water bath
- Microscope

Procedure:

- In a clean test tube, take 5 mL of the lactose solution.^[8]
- Add approximately 0.3 g of the osazone mixture and 5 drops of glacial acetic acid.
- Mix the contents thoroughly. If the solids do not dissolve, warm the tube gently.
- Place the test tube in a boiling water bath.
- Observe the formation of yellow crystals. For lactose, crystals typically form after 30-45 minutes of heating or upon cooling.^[7]^[8]
- Once crystals are formed, remove the test tube from the water bath and allow it to cool slowly.

- A small sample of the crystals can be transferred to a microscope slide for observation of their characteristic "powder puff" shape.

Signaling Pathways and Biological Relevance

Currently, **Lactosazone** is primarily utilized as a chemical derivative for the identification and characterization of lactose.[11] It serves as an intermediate in the synthesis of other lactose derivatives, such as Hydralazine Lactosone Ring-opened Adduct.[3] There is limited information available in the public domain regarding its direct involvement in specific biological signaling pathways or its applications in drug development. However, the study of osazones, in general, has been historically significant in elucidating the stereochemistry of monosaccharides.[2]

This guide provides a foundational understanding of the chemical structure and properties of **Lactosazone**. Further research into its biological activities and potential applications may reveal new avenues for its use in scientific and pharmaceutical research.

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